In Silico Molecular Docking Analysis of Hexadecanamide: A Comparative Guide

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Compound of Interest

Compound Name:	*Hexadecanamide*
CAS No.:	*629-54-9*
Cat. No.:	*B162939*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the in silico molecular docking performance of **Hexadecanamide** against various protein targets implicated in cancer, inflammation, and microbial infections. The analysis is supported by experimental data from multiple studies, offering insights into the potential of **Hexadecanamide** as a bioactive molecule.

Comparative Docking Analysis

The binding affinity of a ligand to its target protein is a key indicator of its potential biological activity. In molecular docking studies, this is often represented by a docking score or binding energy, typically measured in kcal/mol. A more negative value indicates a stronger binding affinity.

The following tables summarize the docking scores of **Hexadecanamide** and its related fatty acid, Hexadecanoic acid, against several key protein targets. For comparative purposes, the tables also include the docking scores of known inhibitors or alternative ligands for the same targets.

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Disclaimer: The docking scores presented below are compiled from various studies that may have used different software, force fields, and computational parameters. Therefore, these values should be considered as indicative of potential binding and not as a direct, absolute comparison of affinity.

Table 1: Comparative Docking Scores for Anti-Inflammatory Targets

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Target Protein	Ligand	Docking Score (kcal/mol)	Reference Study Insights
TNF-α	Hexadecanoic acid, ethyl ester	-7.6138	Showed significant interaction with TNF-α, a key cytokine in inflammation.[1]
Naringenin	-7.6	A natural flavonoid that demonstrated strong potential for inhibiting TNF-α activity.	
Aceclofenac	-7.0	A well-known NSAID, showed interaction with key residues of TNF-α.	
PPARα	Hexadecanamide	Identified as an endogenous ligand	Plays a key role in modulating PPARα function.[2]
GW7647 (a potent agonist)	Not explicitly stated in docking terms, but a potent agonist with an EC50 of 6 nM	Used as a positive control in PPARα binding and activation studies.[3]	
Orlistat	-10.96	A known lipase inhibitor that also showed favorable binding affinity with PPARα.[4]	
Rutin	-14.88	A flavonoid that demonstrated a very high docking score against PPARα.[4]	

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Table 2: Comparative Docking Scores for Anticancer and Antimicrobial Targets

Target Protein Category	Target Protein (PDB ID)	Ligand	Docking Score (kcal/mol)	Reference Study Insights
Apoptosis-Inducing	BAX, BCL-2, P21, P53	Palmitoylethanolamide (PEA)	Not specified	PEA, a derivative of Hexadecanamide, was shown to potentially dock to the active sites of these key apoptosis-related proteins.
Antimicrobial	Salmonella typhi OmpF (4KRA)	Hexadecanoic acid	-6.4	Exhibited the highest binding affinity among several bacterial protein targets studied.[5]
Peroxiredoxin 5 (1HD2)	Hexadecanoic acid	-8.42	Showed a high binding energy against this antioxidant enzyme.	

Experimental Protocols

The following is a generalized, detailed methodology for in silico molecular docking, based on protocols cited in the referenced studies.

Molecular Docking Protocol

- Protein Preparation:

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- The three-dimensional crystal structure of the target protein is retrieved from the Protein Data Bank (PDB).
- Water molecules and any co-crystallized ligands are removed from the protein structure.
- Missing hydrogen atoms are added, and correct bond orders are assigned.
- The protein structure is then minimized using a suitable force field (e.g., OPLS-AA) to correct any steric clashes and optimize the geometry.

- Ligand Preparation:
  - The 2D or 3D structure of **Hexadecanamide** and other comparative ligands are obtained from databases like PubChem.
  - The ligands are prepared using a tool like LigPrep to generate low-energy 3D conformations, add hydrogens, and assign correct chiralities and ionization states.
- Active Site Prediction and Grid Generation:
  - The binding site (active site) on the target protein is identified. This can be based on the location of a co-crystallized ligand or predicted using software that analyzes the protein's surface topology.
  - A grid box is generated around the identified active site. This grid defines the space where the docking algorithm will search for possible binding poses of the ligand.
- Molecular Docking Simulation:
  - Molecular docking is performed using software such as AutoDock, Glide, or ArgusLab.
  - The prepared ligands are docked into the grid box of the prepared protein. The docking algorithm samples a large number of possible conformations and orientations of the ligand within the active site.
  - Each pose is scored based on a scoring function that estimates the binding affinity (e.g., GlideScore, binding energy).

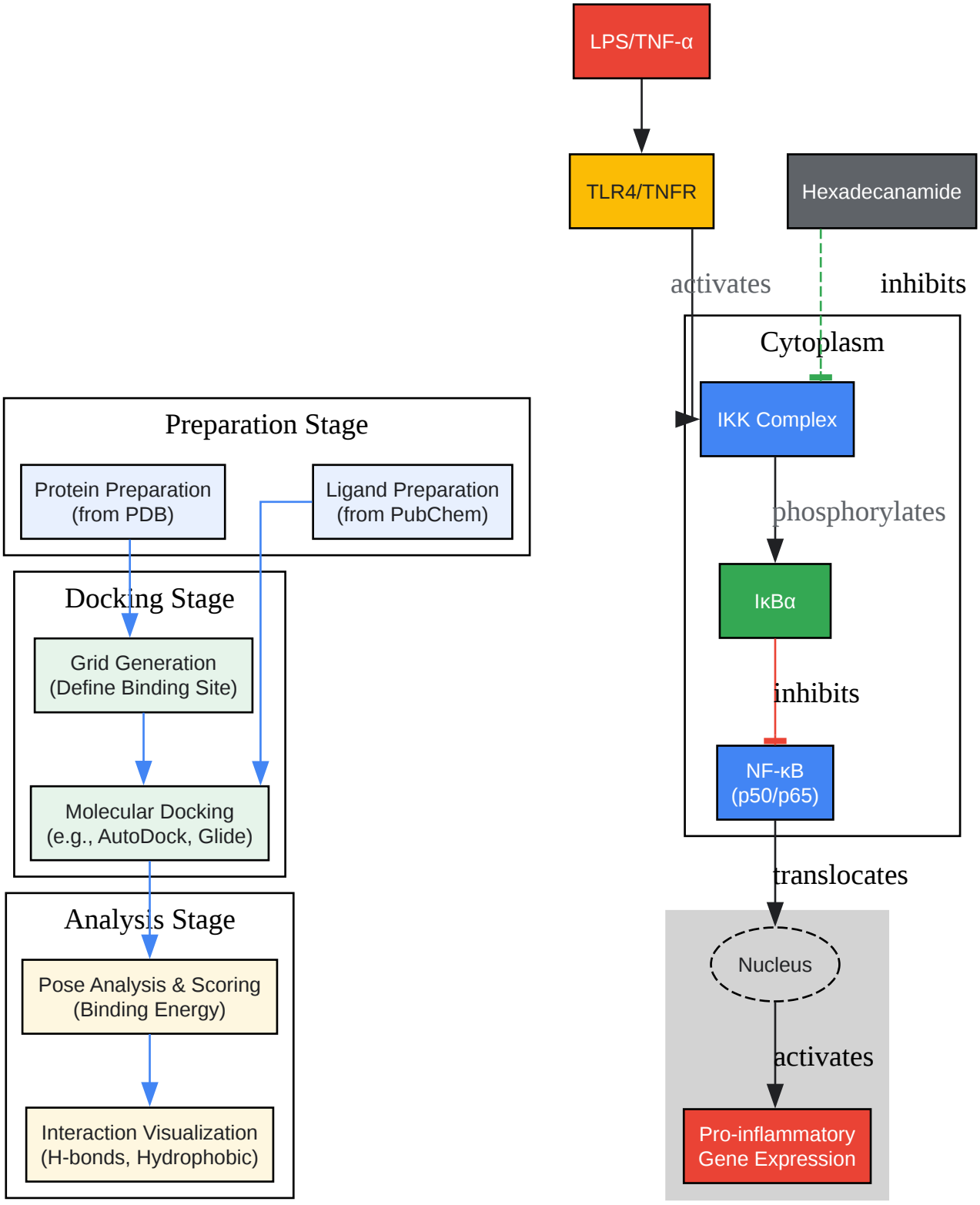
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- Analysis of Results:
  - The docking results are analyzed to identify the best binding pose for each ligand, which is typically the one with the lowest docking score.
  - The interactions between the ligand and the protein, such as hydrogen bonds and hydrophobic interactions, are visualized and analyzed to understand the molecular basis of the binding.

Visualizations

Molecular Docking Workflow

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